

# Hexamethylbenzene-d18: A Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Hexamethylbenzene-d18**

Cat. No.: **B3031523**

[Get Quote](#)

This technical guide provides an in-depth overview of the chemical properties, synthesis, and applications of **Hexamethylbenzene-d18** (Perdeuterated Hexamethylbenzene), a crucial isotopically labeled compound for advanced scientific research. This document is intended for researchers, scientists, and professionals in drug development and related fields.

## Core Chemical Properties

**Hexamethylbenzene-d18**, with the chemical formula  $C_6(CD_3)_6$ , is the deuterated analog of hexamethylbenzene. The substitution of protium with deuterium atoms imparts a higher molecular weight and distinct spectroscopic properties, making it an invaluable tool in various analytical and research applications.

## Quantitative Data Summary

The key physical and chemical properties of **Hexamethylbenzene-d18** are summarized in the table below, with data for non-deuterated hexamethylbenzene provided for comparison.

Property	Hexamethylbenzene-d18	Hexamethylbenzene (for comparison)
Molecular Formula	$C_6(CD_3)_6$ <sup>[1]</sup>	$C_6(CH_3)_6$ <sup>[2]</sup>
Molecular Weight	180.38 g/mol <sup>[1]</sup>	162.27 g/mol <sup>[2]</sup>
CAS Number	4342-40-9 <sup>[1]</sup>	87-85-4 <sup>[2]</sup>
Melting Point	165-167 °C <sup>[3]</sup>	164-166 °C <sup>[2]</sup>
Boiling Point	Not explicitly available	264 °C <sup>[2]</sup>
Density	Not explicitly available	1.063 g/cm <sup>3</sup> <sup>[4]</sup>
Appearance	White to off-white solid/crystalline powder <sup>[5]</sup>	White crystalline powder <sup>[4]</sup>
Solubility	Insoluble in water; soluble in organic solvents like benzene and ethanol. <sup>[4]</sup>	Insoluble in water; soluble in organic solvents including benzene and ethanol. <sup>[4]</sup>
Isotopic Purity	≥98 atom % D <sup>[3]</sup>	Not applicable

## Synthesis of Hexamethylbenzene-d18

The synthesis of **Hexamethylbenzene-d18** can be adapted from established methods for its non-deuterated counterpart, primarily through the reaction of a phenolic compound with a deuterated methyl source. A common and effective method involves the use of deuterated methanol (methanol-d4) in the presence of a catalyst.

## Experimental Protocol: Synthesis from Phenol and Methanol-d4

This protocol is an adaptation of a known procedure for the synthesis of hexamethylbenzene. <sup>[6]</sup>

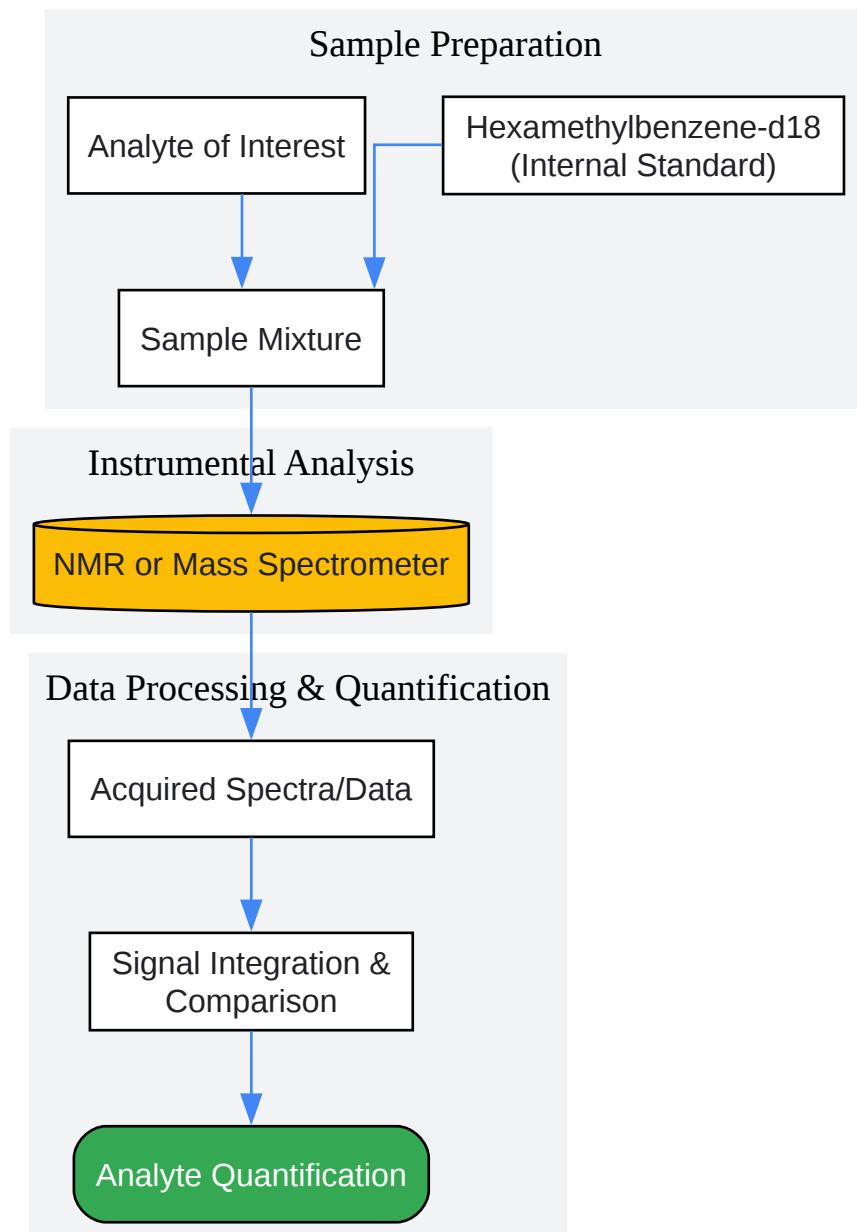
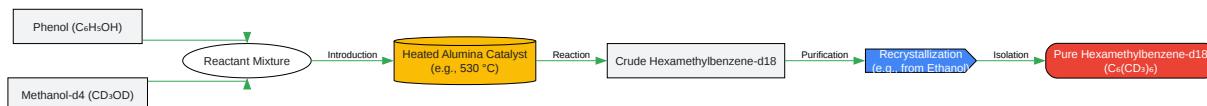
Materials:

- Phenol

- Methanol-d4 (CD<sub>3</sub>OD)
- Activated alumina catalyst

Procedure:

- A solution of phenol in methanol-d4 is prepared.
- The solution is passed over an activated alumina catalyst heated to a high temperature (e.g., 530 °C).[6]
- The product is collected from the reaction outflow.
- The crude product is then purified, typically by recrystallization from a suitable solvent such as ethanol or benzene, to yield crystalline **Hexamethylbenzene-d18**.[6]



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Hexamethylbenzene (D<sub>6</sub>, 98%) | Cambridge Isotope Laboratories, Inc. [isotope.com]
- 2. Hexamethylbenzene 99 87-85-4 [sigmaaldrich.com]
- 3. Hexamethylbenzene-d18 D 98atom 4342-40-9 [sigmaaldrich.com]
- 4. Hexamethylbenzene - Wikipedia [en.wikipedia.org]
- 5. medchemexpress.com [medchemexpress.com]
- 6. Organic Syntheses Procedure [orgsyn.org]
- To cite this document: BenchChem. [Hexamethylbenzene-d18: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b3031523#hexamethylbenzene-d18-chemical-properties-and-synthesis>

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)